

Astrophloxine and Cholesterol: An Inquiry into Binding Specificity

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B15618151*

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A comprehensive review of publicly available scientific literature and commercial resources reveals a significant gap in the detailed technical information regarding the binding specificity of **Astrophloxine** for cholesterol. While the fluorescent probe **Astrophloxine** is commercially available and marketed in some instances for cholesterol detection, there is a notable absence of peer-reviewed research detailing the quantitative and qualitative aspects of this interaction.

This guide sought to provide an in-depth technical overview for researchers, scientists, and drug development professionals on the core binding characteristics of **Astrophloxine** with cholesterol. However, the foundational scientific data required to construct such a guide—including quantitative binding affinities, detailed experimental protocols, and associated signaling pathways—are not present in the current body of scientific literature accessible through public search domains.

Commercial Availability and General Description

Astrophloxine is cataloged by several chemical suppliers as a fluorescent dye. It is identified by its CAS Number 14696-39-0 and has the molecular formula C₂₇H₃₃IN₂. Some suppliers, such as Santa Cruz Biotechnology, describe it as "a positively charged probe to resolve cholesterol." Another vendor, MedchemExpress, characterizes it as a fluorescent imaging

probe for targeting antiparallel dimers, with applications in detecting aggregated A β in Alzheimer's disease research.

Despite these descriptions, the underlying data to substantiate its utility and specificity as a cholesterol-binding agent are not provided in the product descriptions or linked to any scientific publications.

Current Limitations in Available Data

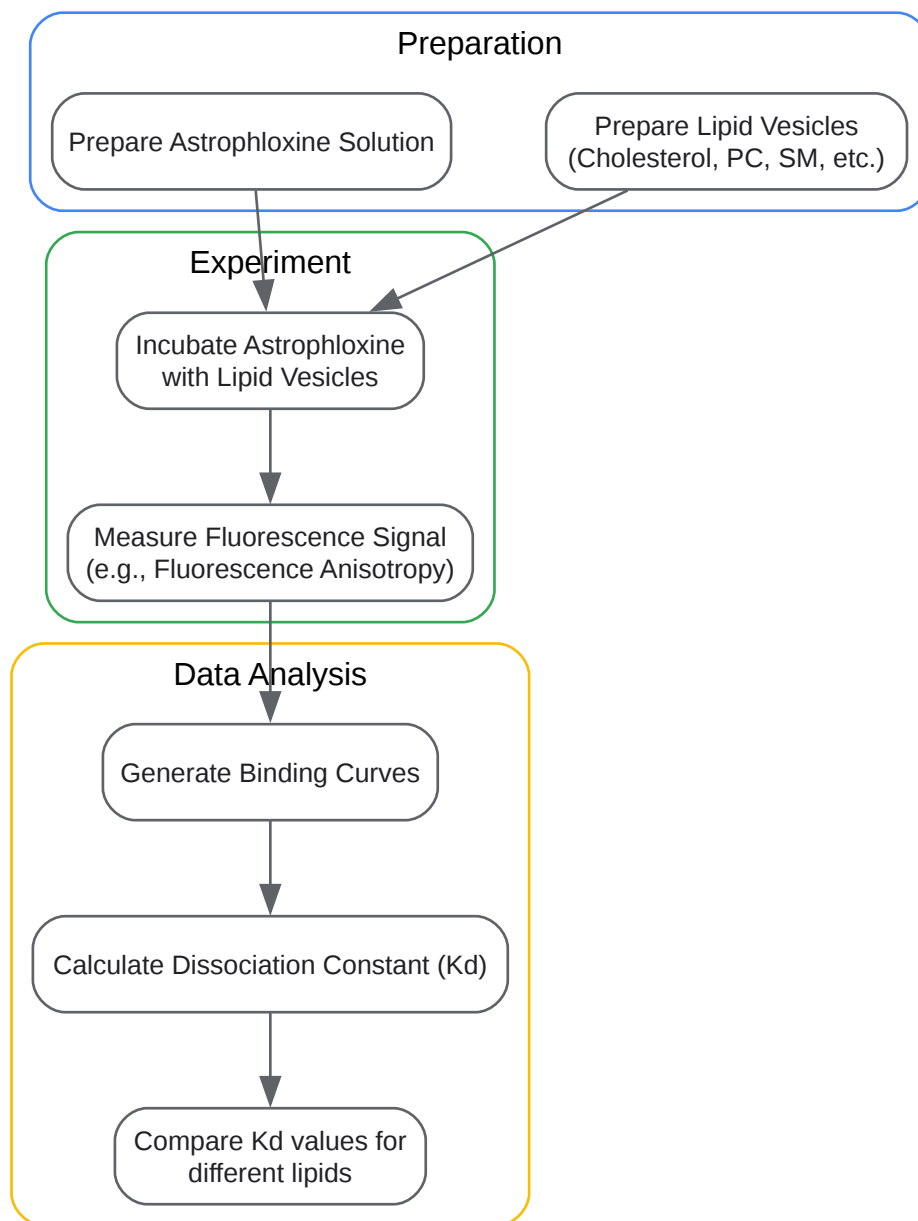
An exhaustive search for scholarly articles and technical documentation has yielded no specific studies focused on the binding mechanism or specificity of **Astrophloxine** for cholesterol. Consequently, the following core requirements of the requested technical guide cannot be fulfilled at this time:

- **Quantitative Data Presentation:** There is no published data on the binding affinity (e.g., K_d values) of **Astrophloxine** for cholesterol or for other lipids to assess its specificity. Therefore, a comparative data table cannot be generated.
- **Experimental Protocols:** Detailed methodologies for using **Astrophloxine** to specifically bind and quantify cholesterol are not available in the scientific literature. While general protocols for using fluorescent probes exist, specific conditions and validation for cholesterol binding by **Astrophloxine** are not documented.
- **Signaling Pathways and Experimental Workflows:** Without experimental data, it is not possible to create diagrams illustrating any potential signaling pathways influenced by **Astrophloxine**-cholesterol binding or to outline a validated experimental workflow.

Visualizations

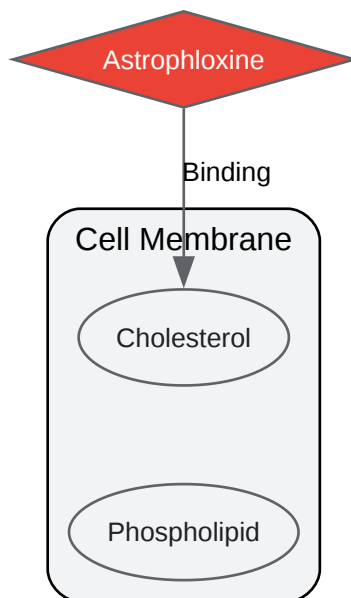
As per the user's request for mandatory visualizations, the following conceptual diagrams are provided to illustrate a generic experimental workflow for assessing binding specificity and a hypothetical molecular interaction. It is crucial to note that these are representative examples and are not based on any published experimental work involving **Astrophloxine**.

Conceptual Workflow: Assessing Binding Specificity

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Caption: A generalized workflow for determining the binding specificity of a fluorescent probe.

Hypothetical Molecular Interaction



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